

Proper Disposal and Safe Handling of PRL 2915

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Compound of Interes	t	
Compound Name:	PRL 2915	
Cat. No.:	B3251364	Get Quote

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This document provides essential safety, operational, and disposal protocols for the potent human somatostatin subtype 2 receptor (hsst2) antagonist, **PRL 2915**. Adherence to these guidelines is critical for ensuring laboratory safety and proper environmental stewardship.

Essential Safety and Handling Protocols

While **PRL 2915** is not classified as a hazardous substance or mixture, standard laboratory safety protocols should be strictly followed.[1]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields.
- Hand Protection: Use protective gloves.
- Body Protection: Wear an impervious lab coat.
- Respiratory Protection: In case of dust or aerosol formation, use a suitable respirator.

Handling Procedures:

- Avoid contact with skin and eyes.
- Prevent the formation of dust and aerosols.



- Ensure adequate ventilation in the handling area.
- Do not eat, drink, or smoke in the laboratory.
- · Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container, away from moisture.[2]
- Powder:
 - -80°C for 2 years.
 - -20°C for 1 year.[2]
- In solvent:
 - -80°C for 6 months.
 - -20°C for 1 month.[2]

Disposal Procedures

Proper disposal of **PRL 2915** and its containers is imperative to avoid environmental contamination.

Unused Product:

- The recommended method of disposal is to send the material to a licensed chemical destruction facility.[3]
- Controlled incineration with flue gas scrubbing is also a suitable alternative.[3]
- Crucially, do not discharge PRL 2915 into sewer systems or waterways.[3]

Contaminated Materials:

Absorb any spills with an inert, non-combustible material (e.g., diatomite, universal binders).



- Decontaminate surfaces and equipment by scrubbing with alcohol.
- Dispose of all contaminated materials, including empty containers, in accordance with federal, state, and local regulations.[3][4] Containers should be triple-rinsed (or equivalent) before recycling or reconditioning.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for PRL 2915.

Parameter	Value	Source
Molecular Weight	1175.85 g/mol	[1]
Molecular Formula	C59H71CIN12O8S2	[1]
CAS Number	209006-18-8	[1]
Solubility in DMSO	100 mg/mL (85.04 mM)	[2]
Ki for hsst1	>1000 nM	[2]
Ki for hsst2	12 nM	[2]
Ki for hsst3	100 nM	[2]
Ki for hsst4	895 nM	[2]
Ki for hsst5	520 nM	[2]
IC50 (rat antagonist bioassay)	1.8 nM	[2]

Experimental Protocol: General Antagonist Activity Assay

While a specific, detailed experimental protocol for **PRL 2915** is not publicly available, a general procedure to assess its antagonist activity on the somatostatin subtype 2 receptor (SSTR2) would involve the following steps:

 Cell Culture: Utilize a cell line that endogenously expresses SSTR2 or has been engineered to do so.

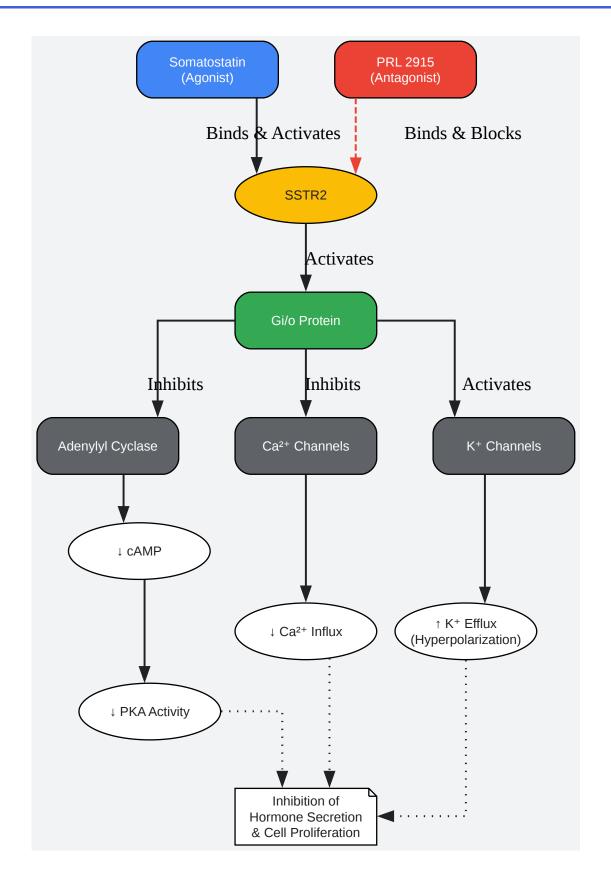


- Agonist Stimulation: Treat the cells with a known SSTR2 agonist (e.g., somatostatin-14) to elicit a measurable response. This response is often a decrease in intracellular cyclic AMP (cAMP) levels.
- Antagonist Pre-incubation: In a separate set of experiments, pre-incubate the cells with varying concentrations of PRL 2915 for a defined period before adding the SSTR2 agonist.
- Response Measurement: Measure the cellular response (e.g., cAMP levels) in the presence
 of both the agonist and the antagonist.
- Data Analysis: Determine the ability of PRL 2915 to inhibit the agonist-induced response.
 The concentration of PRL 2915 that causes 50% inhibition of the maximal agonist response is determined as the IC50 value. The inhibitory constant (Ki) can then be calculated from the IC50 value.

Somatostatin Receptor 2 (SSTR2) Signaling Pathway

PRL 2915 acts as an antagonist at the somatostatin subtype 2 receptor (SSTR2). The following diagram illustrates the general signaling pathway initiated by the activation of SSTR2 by its natural ligand, somatostatin. As an antagonist, **PRL 2915** would block these downstream effects.





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Caption: SSTR2 signaling pathway initiated by somatostatin and blocked by PRL 2915.



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